

# Application Notes and Protocols for In Vivo Administration of STING Agonist-15

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## Compound of Interest

Compound Name: *STING agonist-15*

Cat. No.: *B1682488*

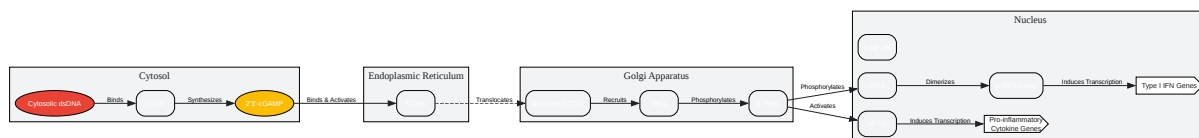
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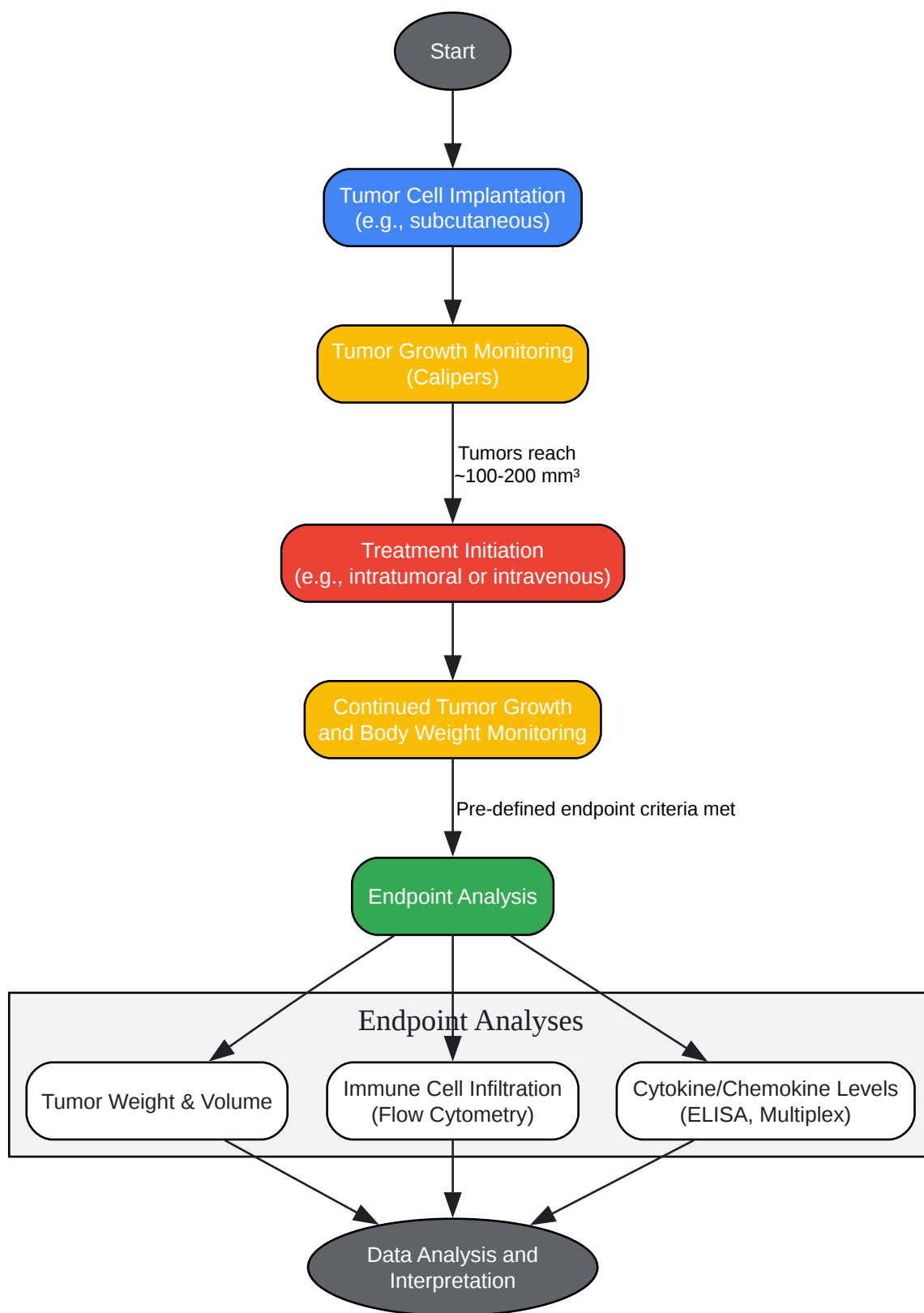
## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the in vivo administration of **STING Agonist-15**, a potent activator of the Stimulator of Interferon Genes (STING) pathway. The following guidelines are based on established preclinical methodologies for similar STING agonists and are intended to assist in the design and execution of in vivo studies to evaluate the anti-tumor efficacy and immunomodulatory effects of **STING Agonist-15**.

## STING Signaling Pathway

The STING signaling pathway is a critical component of the innate immune system that detects cytosolic DNA, leading to the production of type I interferons and other inflammatory cytokines. This activation bridges innate and adaptive immunity, promoting an anti-tumor response.





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